

physical and chemical properties of 2-Amino-5-chlorobenzophenone

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Compound of Interest

Compound Name: 2-Amino-5-chlorobenzophenone

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An In-depth Technical Guide to **2-Amino-5-chlorobenzophenone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-5-chlorobenzophenone (ACB) is a pivotal chemical intermediate, recognized for its integral role in the synthesis of a wide array of pharmaceutical compounds, most notably the 1,4-benzodiazepine class of drugs.[1][2] This technical guide provides a comprehensive overview of the core physical and chemical properties of ACB, detailed experimental protocols for its synthesis and key reactions, and a summary of its applications in drug development and other industrial fields. All quantitative data is presented in structured tables for clarity and ease of comparison, and key chemical pathways are visualized using diagrams.

Chemical and Physical Properties

2-Amino-5-chlorobenzophenone is a yellow crystalline powder at standard conditions.[2][3] It is stable under recommended storage conditions, though it is incompatible with strong oxidizing agents.[3][4][5] Its solubility profile indicates it is soluble in DMSO, sparingly soluble in methanol, and insoluble in water.[3][4][6]

Table 1: Physical Properties of 2-Amino-5-chlorobenzophenone

Property	Value	References
Appearance	Yellow crystalline powder	[2][3][4]
Melting Point	96-100 °C	[2][4][7]
Boiling Point	207 °C	[4][7]
Density	1.33 g/cm ³	[4][8]
Flash Point	198 °C (388.4 °F) - closed cup	[9]
Vapor Pressure	0-1 Pa at 20-25 °C	[4]
Water Solubility	Insoluble	[3]
Solubility	Soluble in DMSO; gives faint turbidity in methanol	[3][4][5][6]

Table 2: Chemical Identifiers and Molecular Data

Identifier	Value	References
IUPAC Name	(2-amino-5-chlorophenyl)-phenylmethanone	[10]
Synonyms	4-Chloro-2-benzoylaniline, 2-Benzoyl-4-chloroaniline	[11][12]
CAS Number	719-59-5	[1][4][10]
Molecular Formula	C ₁₃ H ₁₀ ClNO	[1][4][10]
Molecular Weight	231.68 g/mol	[1][4][10]
InChI	1S/C13H10ClNO/c14-10-6-7-12(15)11(8-10)13(16)9-4-2-1-3-5-9/h1-8H,15H2	[6][10]
InChIKey	ZUWXHHBROGLWNH-UHFFFAOYSA-N	[6][10]
SMILES	C1=CC=C(C=C1)C(=O)C2=C(C=CC(=C2)Cl)N	[10]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Amino-5-chlorobenzophenone**.

Table 3: Summary of Spectral Data

Technique	Description	References
^1H NMR	Spectra available for proton nuclear magnetic resonance.	[13] [14]
^{13}C NMR	Spectra available for carbon-13 nuclear magnetic resonance.	[15]
Mass Spectrometry	Electron Ionization (EI) mass spectra are available, with a top peak m/z of 230.	[10] [16] [17]
Infrared (IR) Spectroscopy	ATR-IR and KBr wafer spectra are available for vibrational mode analysis.	[10] [18] [19] [20]

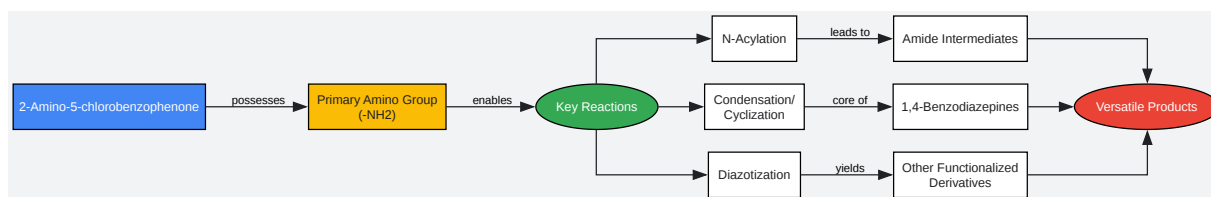
Reactivity and Chemical Transformations

The chemical reactivity of **2-Amino-5-chlorobenzophenone** is primarily centered around its aromatic amino group. This group's nucleophilicity allows for a variety of chemical transformations, which are fundamental to its role as a synthetic intermediate.[\[21\]](#)

- **N-Acylation:** The amino group readily reacts with acid chlorides (e.g., chloroacetyl chloride) or anhydrides in the presence of a base like pyridine to form the corresponding amides. This is often the initial step in the synthesis of benzodiazepines.[\[21\]](#)[\[22\]](#)
- **Condensation and Cyclization:** It can undergo condensation reactions with carbonyl compounds to form imines (Schiff bases). Subsequent cyclization reactions are key to forming heterocyclic systems.[\[21\]](#)[\[23\]](#)

- Diazotization: As a primary aromatic amine, it can be converted to a diazonium salt, which is a versatile intermediate for introducing a wide range of functional groups.[21]

The presence of the electron-withdrawing benzoyl group and the chlorine atom influences the electron density on the aniline ring, modulating the basicity and reactivity of the amino group. [21]



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Core Reactivity of 2-Amino-5-chlorobenzophenone

Experimental Protocols

Synthesis of 2-Amino-5-chlorobenzophenone

Several methods for the synthesis of ACB have been reported.

Method 1: From p-Chloroaniline and Benzonitrile[24]

- To a solution of p-chloroaniline (640 mg) in tetrachloroethane (5 ml), add a solution of boron trichloride (640 mg) in tetrachloroethane (2.5 ml), benzonitrile (1 ml), and aluminum chloride (734 mg) under ice cooling.
- Reflux the resulting mixture for 6 hours.
- After cooling, add 2 N hydrochloric acid (10 ml) to the reaction mixture and heat at 70-80 °C for 20 minutes.
- Extract the mixture with methylene chloride.

- Evaporate the methylene chloride layer to obtain a residue.
- Add 95% ethanol (5 ml) and 2 N sodium hydroxide (10 ml) to the residue and reflux for 1 hour to hydrolyze any remaining benzonitrile.
- Extract with methylene chloride, evaporate the solvent, and dissolve the residue in benzene.
- Purify the product by chromatography on an alumina column, eluting with benzene.
- Recrystallize the obtained product from ether to yield crystals of **2-amino-5-chlorobenzophenone**.

Method 2: Reduction of 5-chloro-3-phenyl-2,1-benzisoxazole[25][26] This industrial method involves the reduction of an isoxazole intermediate, often using iron powder in the presence of an acid like hydrochloric acid.

- Prepare a reaction mixture of the isoxazole intermediate, toluene, hydrochloric acid, and iron powder.[25]
- Slowly heat the mixture to reflux and maintain the temperature for approximately 2.5-3 hours, monitoring the reaction's progress.[25]
- Once the reaction is complete, separate the iron mud via filtration.[25]
- Cool the filtrate, which will cause the product to crystallize.[25]
- Isolate the wet **2-amino-5-chlorobenzophenone** by centrifugation.[25]
- Dry the product to obtain the final finished compound.[25]

General N-Acylation with Chloroacetyl Chloride[23][24]

This reaction is a common subsequent step in pharmaceutical synthesis.

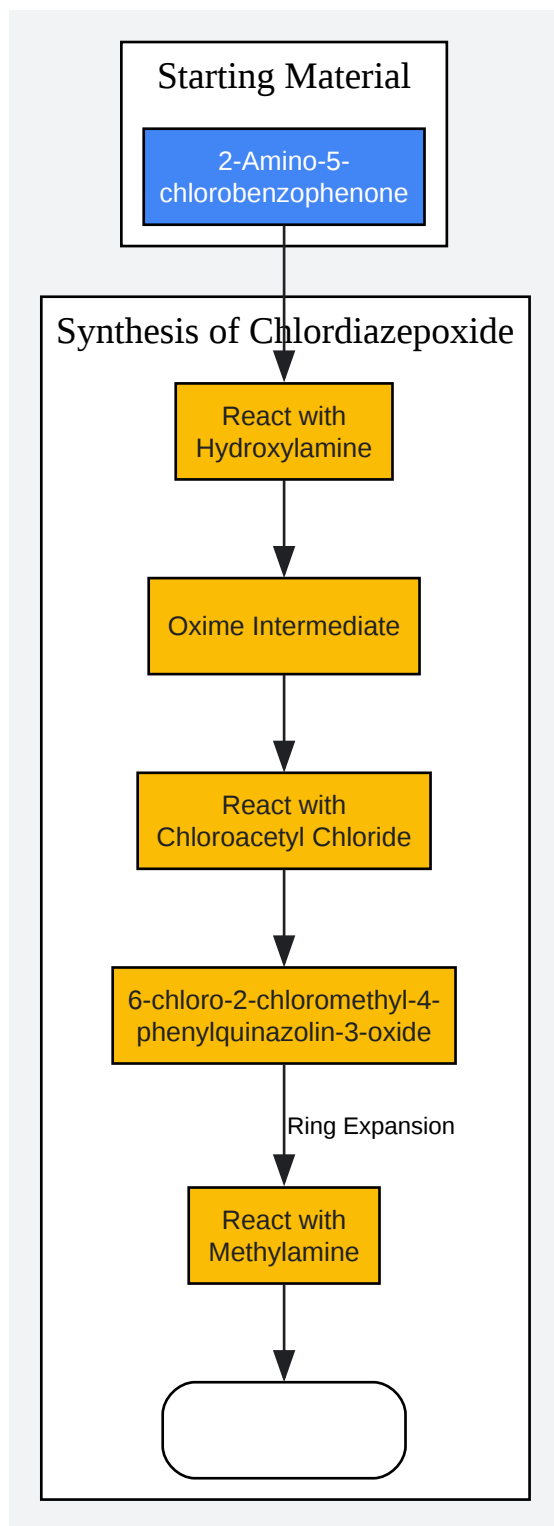
- Dissolve **2-amino-5-chlorobenzophenone** (1.0 eq) in an anhydrous aprotic solvent such as toluene.

- Reflux the solution with chloroacetyl chloride (2.0 eq) for approximately 2.5 hours to expel the hydrogen chloride gas formed.
- Cool the resulting solution.
- Wash the solution with a cold, dilute aqueous ammonia solution.
- Dry the organic layer with anhydrous sodium sulfate, filter, and concentrate under vacuum.
- Recrystallize the crude residue from alcohol to afford the purified 2-(chloroacetamido)-5-chlorobenzophenone.

Applications in Research and Drug Development

2-Amino-5-chlorobenzophenone is a cornerstone intermediate in the pharmaceutical industry.^[2]

- **Benzodiazepine Synthesis:** It is the primary starting material for numerous benzodiazepine drugs, including diazepam, chlordiazepoxide, lorazepam, and prazepam.^{[1][6][27]} The synthesis pathway typically involves acylation of the amino group, followed by cyclization to form the characteristic diazepine ring.^[27]
- **Anti-inflammatory and Other Therapeutic Agents:** The benzophenone scaffold is present in various compounds investigated for anti-inflammatory, antimicrobial, and skeletal muscle relaxant activities.^{[3][22][23]}
- **Industrial Applications:** Beyond pharmaceuticals, it is used in the manufacturing of dyes and pigments.^[3] It also serves as a drug stabilizer, preventing degradation and extending the shelf-life of certain medications.^{[2][28]}



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Workflow: Synthesis of Chlordiazepoxide from ACB

Safety and Handling

2-Amino-5-chlorobenzophenone is classified as a hazardous substance. It is known to cause skin irritation (H315) and serious eye irritation (H319), and may cause respiratory irritation (H335).^[11]

- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, eye shields, and a dust mask (type N95 or equivalent), should be worn when handling the powder.^[9]
- Handling: Avoid contact with skin and eyes. Prevent dust formation and ensure adequate ventilation.^[11]
- Storage: Store in a cool place, below +30°C, in a tightly closed container.^{[3][4][5]}
- Stability: The compound is stable under recommended storage conditions but should be kept away from strong oxidizing agents.^[11]

Conclusion

2-Amino-5-chlorobenzophenone is a compound of high strategic importance in medicinal and industrial chemistry. Its well-defined physical properties, coupled with the versatile reactivity of its amino group, make it an indispensable building block for complex molecular architectures, particularly in the synthesis of benzodiazepines and other therapeutic agents. A thorough understanding of its chemical behavior, synthesis, and handling is essential for professionals engaged in drug discovery, development, and chemical manufacturing.

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